

Methodologies for Studying Chicken Behavior and Welfare: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for assessing chicken behavior and welfare. The protocols outlined are based on established scientific practices and are designed to yield reliable and reproducible data for research and drug development purposes.

Behavioral Assessment Protocols

Behavioral assessments are crucial for understanding the mental state and overall welfare of chickens. The following protocols describe widely used tests to evaluate fear, anxiety, and behavioral expression.

Tonic Immobility (TI) Test

The Tonic Immobility test is a standard method for assessing fear levels in chickens. The duration of immobility is positively correlated with the underlying fearfulness of the bird.

Experimental Protocol:

- Gently catch the individual chicken from its home pen and carry it to a quiet, isolated testing area.
- Place the bird on its back in a U-shaped cradle.

- Hold the bird in this position for 10-15 seconds with one hand on its sternum and the other gently restraining its head.[1][2]
- Slowly remove your hands and move away from the bird.
- Start a stopwatch immediately upon releasing the bird.
- Record the time until the bird rights itself. This is the duration of tonic immobility.
- If the bird rights itself in under 10 seconds, the test is considered unsuccessful, and the induction procedure can be repeated up to three times.[3]
- A maximum test duration of 10 minutes is typically imposed.[3][4]
- Also record the number of induction attempts, time to first head movement, and any vocalizations.[1][3]

Data Presentation:

Parameter	Typical Measurement	Interpretation
Duration of Immobility	Seconds (s)	Longer duration indicates higher fear levels.
Number of Inductions	Count	More attempts may indicate less fear.
Latency to First Head Movement	Seconds (s)	Shorter latency may indicate lower fear.

Note: Strains of chickens bred under more stressful conditions may exhibit longer periods of tonic immobility.[3]

Novel Object Test (NOT)

The Novel Object Test is used to assess fear and neophobia (fear of new things) in chickens. A bird's willingness to approach and interact with a novel object is indicative of its fear level.

Experimental Protocol:

- Introduce a novel object into the chicken's home pen or a designated testing arena. The object should be something the birds have not previously encountered. A common example is a 50 cm long stick with colored stripes.[5]
- For group assessments, place the object in a central location and allow the birds to habituate for a short period.
- From a distance, observe and record the number of birds that approach within a certain proximity (e.g., 30 cm) of the object over a defined period (e.g., 10 minutes).[6]
- For individual assessments, place a single bird in a testing arena with the novel object and record the latency to first approach and the duration of interaction with the object.
- The number of hens gathering around the novel object can be counted at set intervals, for instance, every ten seconds for a total of two minutes.[5]

Data Presentation:

Parameter	Typical Measurement	Interpretation
Latency to Approach	Seconds (s)	Shorter latency suggests lower fear.
Number of Interactions	Count	Higher frequency indicates less fear.
Duration of Interaction	Seconds (s)	Longer duration suggests lower fear.
Number of Birds in Proximity	Count	A higher number of birds near the object indicates lower flock fearfulness.[5]

Note: Fearfulness as assessed by the NOT has been observed to increase with hen age and flock size, with differences also noted between white and brown hen strains.[5]

Latency to Lie (LTL) Test

The Latency to Lie test is primarily used to assess leg health and lameness in broiler chickens, which is a significant welfare concern. The principle is that birds with leg weakness will lie down more quickly to alleviate discomfort. A modified version of this test avoids the use of water, making it more practical for on-farm assessments.

Experimental Protocol (Modified, without water):

- Individually place a bird in a litter-lined, clear plastic box.
- Record the time it takes for the bird to lie down, with a maximum test duration of 300 seconds.
- A variation of the test can be performed without the box by placing the bird on the litter near a group of its flockmates and recording the latency to lie.
- The time spent standing before the first attempt to lie down is the key measurement.[7][8]

Data Presentation:

Gait Score	Mean Latency to Lie (s) (with box)	Mean Latency to Lie (s) (without box)
0	129.0 ± 82.0	104.0 ± 97.2
1	114.0 ± 78.8	52.2 ± 53.8
2	71.9 ± 54.9	27.9 ± 29.9
3	45.8 ± 35.8	22.8 ± 27.0
4	7.9 ± 14.0	14.0 ± 19.4

Data adapted from a study on Ross 308 and Rustic Gold broilers. A lower latency to lie is correlated with a higher (worse) gait score.

Qualitative Behaviour Assessment (QBA)

QBA considers the overall "body language" of the flock to provide a holistic assessment of their emotional state.[6][9] It is an integrative method that assesses how animals interact with their

environment and each other.

Experimental Protocol:

- Select one to eight observation points within the poultry house that provide a representative view of the flock.
- Allow a few minutes for the birds to habituate to your presence and resume undisturbed behavior.
- Observe the expressive quality of the flock's behavior as a group.
- Score the flock on a list of descriptive terms (e.g., active, relaxed, fearful, content, agitated) using a visual analog scale.
- The assessment should capture the overall mood and behavioral dynamics of the flock.

Data Presentation:

QBA data is typically analyzed using principal component analysis to identify the main dimensions of behavioral expression, which can be labeled, for example, as "mood," "alertness," and "arousal".[\[10\]](#)

QBA Descriptor	Interpretation
Active, Content, Relaxed	Positive emotional state
Fearful, Agitated, Tense	Negative emotional state

Physiological Welfare Indicators

Physiological measures provide quantitative data on the bird's stress response. Corticosterone is the primary stress hormone in birds and is a key biomarker.

Corticosterone Measurement

Corticosterone levels can be measured from various samples, offering both acute and chronic stress assessment.

Experimental Protocols:

- Plasma Corticosterone (Acute Stress):
 - Collect blood samples from the wing vein. Note that the handling and blood collection process itself can be stressful and may elevate corticosterone levels, so it should be done quickly and consistently.[11]
 - Centrifuge the blood to separate the plasma.
 - Analyze plasma corticosterone concentrations using a validated enzyme-linked immunosorbent assay (ELISA) kit or high-pressure liquid chromatography (HPLC) coupled with mass spectrometry (MS).[11]
- Feather Corticosterone (Chronic Stress):
 - Collect growing feathers from a standardized body region.
 - Corticosterone is deposited in feathers during their growth, providing an integrated measure of stress over the period of feather growth.[12]
 - Steroids are extracted from the feathers and analyzed, often using an established protocol like the Bortolotti method.[12]
- Egg Albumen Corticosterone (Non-invasive):
 - Collect freshly laid eggs.
 - Separate the albumen from the yolk.
 - Corticosterone concentrations in the albumen can be measured, though recent studies suggest that levels may be very low and that immunoassays might overestimate the concentration.[11][13] HPLC-MS/MS is recommended for accurate quantification.[13]

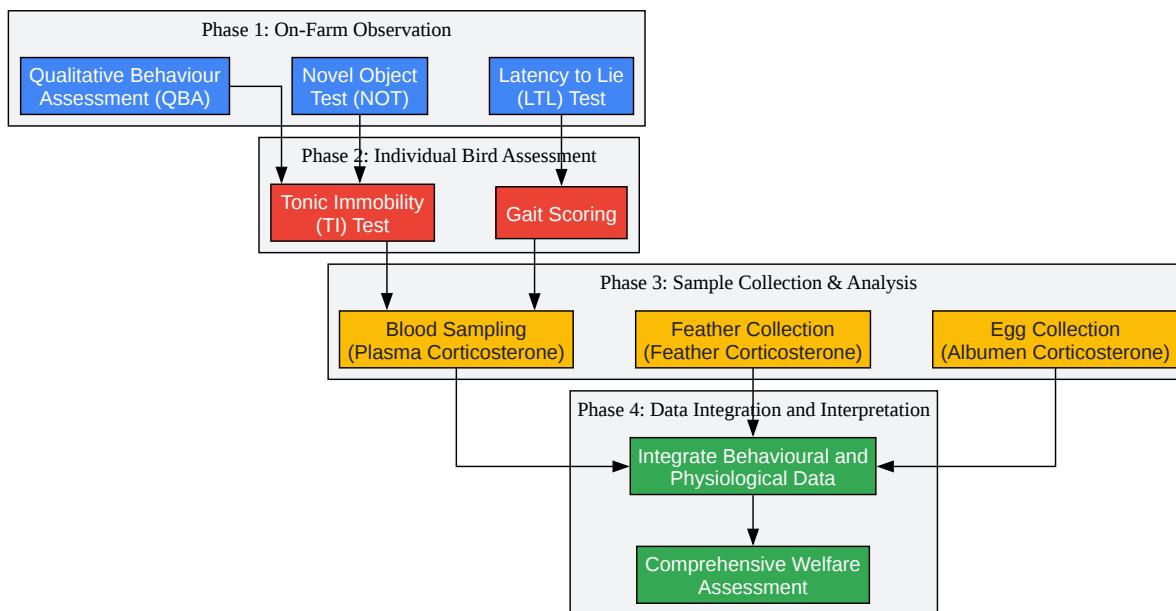
Data Presentation:

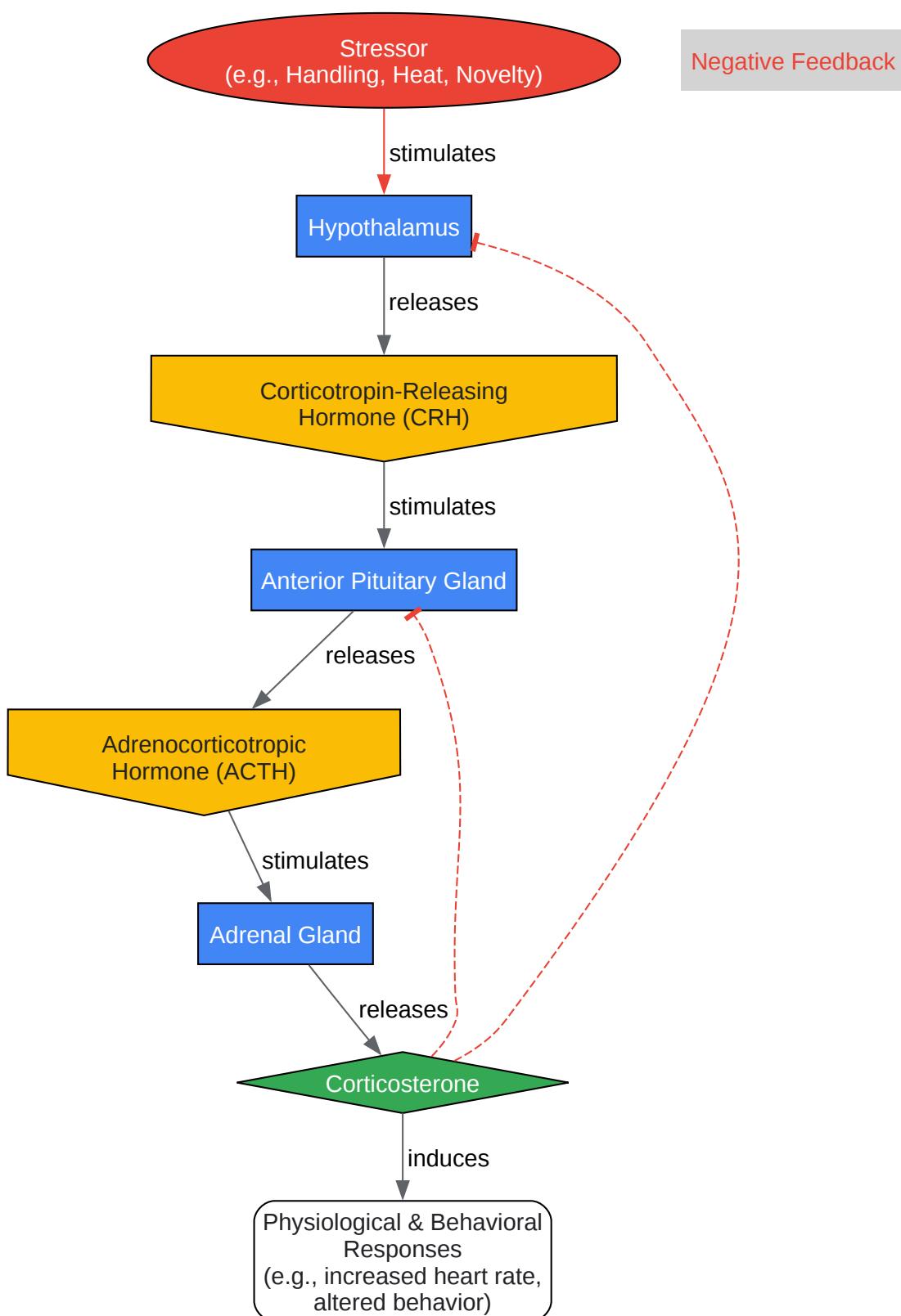
Sample Type	Stressor	Corticosterone Concentration	Interpretation
Plasma	Acute handling stress	Can increase significantly post-handling	Reflects immediate stress response.
Feathers	Chronic environmental stress	Higher concentrations in stressed birds	Indicates long-term stress exposure.
Egg Albumen	Various stressors (e.g., handling, heat)	Increased levels post-stressor	A potential non-invasive measure, but requires sensitive and specific assays. [14]

Note: While egg albumen corticosterone has been used as a non-invasive indicator of stress, its reliability has been questioned, with HPLC-MS/MS analysis showing very low concentrations.[\[11\]](#)[\[13\]](#)

Visualizations

Experimental Workflow for Welfare Assessment





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